

Solubility of Phenyl Acrylate in Common Organic Solvents: A Technical Guide

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Compound of Interest

Compound Name: Phenyl acrylate

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Introduction

Phenyl acrylate ($C_9H_8O_2$), the ester of acrylic acid and phenol, is a versatile monomer utilized in the synthesis of a wide range of polymers with applications in coatings, adhesives, and drug delivery systems. The solubility of this monomer in various organic solvents is a critical parameter for its effective handling, polymerization, and formulation. This technical guide provides a comprehensive overview of the solubility of **phenyl acrylate** in common organic solvents, outlines a detailed experimental protocol for its determination, and presents a visual workflow to aid researchers in their laboratory practices. While specific quantitative solubility data for **phenyl acrylate** is not extensively available in public literature, this guide compiles qualitative information and provides data for structurally similar compounds to offer valuable estimations.

Data Presentation: Solubility of Phenyl Acrylate and Related Compounds

The following table summarizes the known solubility characteristics of **phenyl acrylate** and provides quantitative data for the closely related compound, methyl acrylate, to serve as a practical reference. It is important to note that the solubility of **phenyl acrylate** is likely to be high in most common organic solvents, with the exception of water.

Solvent	Phenyl Acrylate Solubility (Qualitative)	Methyl Acrylate Solubility (g/100 mL at 20°C) (for estimation)
Polar Protic Solvents		
Water	Insoluble[1][2]	5.2
Ethanol	Soluble[3][4]	Miscible[4]
Methanol	Soluble[4]	Miscible[4]
Polar Aprotic Solvents		
Acetone	Soluble	Miscible[4]
Tetrahydrofuran (THF)	Soluble	Miscible
Dimethylformamide (DMF)	Soluble	Miscible
Ethyl Acetate	Soluble[5]	Miscible
Nonpolar Solvents		
Toluene	Soluble[6]	Soluble
Xylene	Soluble[6]	Soluble
Chloroform	Soluble[5]	Miscible
Diethyl Ether	Soluble[3][4]	Miscible[4]

Experimental Protocol: Determination of Phenyl Acrylate Solubility

The following protocol outlines a standard method for the gravimetric determination of the solubility of **phenyl acrylate**, a liquid, in a given organic solvent.

Materials and Equipment:

- **Phenyl acrylate** (stabilized)
- Selected organic solvent(s) of high purity

- Analytical balance (accurate to ± 0.0001 g)
- Thermostatically controlled water bath or incubator
- Vials with airtight caps (e.g., screw-cap vials with PTFE septa)
- Volumetric flasks and pipettes
- Magnetic stirrer and stir bars
- Syringe filters (PTFE, $0.22\ \mu\text{m}$)
- Gas chromatograph (GC) or other suitable analytical instrument (optional, for high-precision measurements)

Procedure:

- Preparation of Saturated Solutions:
 - Add an excess amount of **phenyl acrylate** to a series of vials.
 - To each vial, add a known volume of the selected organic solvent.
 - Securely cap the vials to prevent solvent evaporation.
 - Place the vials in a thermostatically controlled bath set to the desired temperature (e.g., 25°C).
 - Stir the mixtures vigorously using a magnetic stirrer for a predetermined equilibration time (e.g., 24-48 hours) to ensure saturation. It is advisable to determine the necessary equilibration time in preliminary experiments.
- Sample Collection and Filtration:
 - After equilibration, allow the vials to stand undisturbed in the thermostatic bath for a sufficient time (e.g., 2-4 hours) to allow any undissolved **phenyl acrylate** to settle.

- Carefully withdraw a known volume of the supernatant (the clear, saturated solution) using a pre-warmed pipette to avoid premature precipitation.
- Immediately filter the collected sample through a syringe filter into a pre-weighed, clean, and dry vial. This step is crucial to remove any microscopic, undissolved droplets.
- Gravimetric Analysis:
 - Weigh the vial containing the filtered saturated solution.
 - Evaporate the solvent from the vial under a gentle stream of nitrogen or in a vacuum oven at a temperature that will not cause the degradation of **phenyl acrylate**.
 - Once the solvent is completely removed, reweigh the vial containing the **phenyl acrylate** residue.
 - The mass of the dissolved **phenyl acrylate** is the difference between the final and initial weights of the vial.
- Calculation of Solubility:
 - Calculate the solubility in grams per 100 mL of solvent using the following formula:

$$\text{Solubility (g/100 mL)} = (\text{Mass of } \textbf{phenyl acrylate} / \text{Volume of solvent}) \times 100$$

Safety Precautions:

- **Phenyl acrylate** is an irritant to the skin, eyes, and respiratory system.^{[7][8]}
- Always work in a well-ventilated fume hood and wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.
- Consult the Safety Data Sheet (SDS) for **phenyl acrylate** before handling.^{[7][9]}

Mandatory Visualization

The following diagram illustrates the experimental workflow for determining the solubility of **phenyl acrylate**.



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Caption: Experimental workflow for determining **phenyl acrylate** solubility.

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